

Potential off-target effects of NSC47924 in experiments

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Compound of Interest

Compound Name: NSC47924

Cat. No.: B1680223

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Technical Support Center: NSC47924

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **NSC47924** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary known target of **NSC47924**?

NSC47924 is primarily known as an inhibitor of the 67 kDa laminin receptor (67LR), also referred to as the 37 kDa laminin receptor precursor (37LRP).^{[1][2]} It specifically disrupts the interaction between 67LR and laminin (LM), thereby impeding cell adhesion, migration, and invasion.^{[1][3]}

Q2: Does **NSC47924** have other reported activities?

Yes, in addition to its effects on the 67LR/laminin interaction, **NSC47924** has been reported to have the following activities:

- PHLPP Phosphatase Inhibition: It acts as a potent inhibitor of the PH domain Leucine-rich repeat Protein Phosphatase (PHLPP), which is a negative regulator of Akt and Protein Kinase C (PKC).^{[4][5]}

- Prion Protein (PrPC) Interaction: **NSC47924** affects the interaction between the 37/67 kDa LR and the cellular prion protein (PrPC), leading to the internalization of the 37/67 kDa LR and stabilization of PrPC on the cell surface.[6][7][8]

Q3: What are the recommended solvent and storage conditions for **NSC47924**?

NSC47924 is soluble in DMSO (up to 30 mg/ml) and ethanol (up to 10 mg/ml).[4] Stock solutions in DMSO or ethanol can be stored at -20°C for up to 2 months.[4] For long-term storage, it is recommended to store the compound as a powder at -20°C, where it is stable for at least one year.[4]

Q4: At what concentration is **NSC47924** typically used in cell-based assays?

The optimal concentration of **NSC47924** will vary depending on the cell type and specific assay. However, a common working concentration used in several published studies for cell adhesion, migration, and invasion assays is 20 μ M.[1][3] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific experimental setup.

Quantitative Data Summary

The following tables summarize the reported inhibitory concentrations of **NSC47924** for its primary targets.

Target Interaction	Assay Type	Cell Line/System	IC50 / Ki	Reference
67LR-mediated cell adhesion to Laminin	Cell-based adhesion assay	LR-293 (HEK-293 overexpressing 37LRP/67LR)	IC50: 19.35 μ M, Ki: 2.45 μ M	[1][2]
Recombinant 37LRP binding to Laminin	In vitro binding assay	Recombinant protein	IC50: 58.9 μ M, Ki: 35.5 μ M	[1]
PHLPP Phosphatase	Not specified	Not specified	IC50: 4 μ M	[4][5]

Troubleshooting Guides

Guide 1: Investigating Potential Off-Target Effects

Issue: My experimental results are inconsistent with the known on-target effects of **NSC47924**, or I am observing an unexpected phenotype.

Possible Cause: **NSC47924** may be interacting with off-target proteins in your experimental system. While it has shown specificity in some contexts, a comprehensive off-target profile is not widely published.

Troubleshooting Workflow:

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References

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